

# Proper Disposal of Allylamine, 1,1-dimethyl-: A Procedural Guide

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## Compound of Interest

Compound Name: *Allylamine, 1,1-dimethyl-*

Cat. No.: *B15095344*

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Disclaimer: A specific Safety Data Sheet (SDS) for **Allylamine, 1,1-dimethyl-** was not readily available in the public domain. The following information is based on the disposal procedures for its structural isomer, N,N-dimethylallylamine (CAS No. 2155-94-4). Due to the potential for different chemical and toxicological properties between isomers, it is imperative to consult with your institution's Environmental Health and Safety (EHS) department for specific guidance on the disposal of **Allylamine, 1,1-dimethyl-**. This guide should be used as a preliminary reference for handling a closely related compound.

This document provides essential safety and logistical information for the proper disposal of N,N-dimethylallylamine, a highly flammable and corrosive liquid. The procedures outlined are intended for researchers, scientists, and drug development professionals to ensure safe handling and compliance with waste disposal regulations.

## Hazardous Properties and Classification

N,N-dimethylallylamine is classified as a hazardous substance due to its flammability and corrosivity.<sup>[1]</sup> It can cause severe skin burns and eye damage and is harmful if inhaled.<sup>[1][2]</sup>

Property	Data
Physical State	Liquid
Flammability	Highly flammable liquid and vapor[2][3]
Corrosivity	Causes severe skin burns and eye damage[2][3]
Toxicity	Harmful if inhaled[2]
Incompatible Materials	Strong oxidizing agents, strong bases, acids[3]
UN Number	2733
Proper Shipping Name	Amines, flammable, corrosive, n.o.s.
Hazard Class	3 (Flammable liquid)
Subsidiary Risk	8 (Corrosive)

## Step-by-Step Disposal Procedure

The disposal of N,N-dimethylallylamine must be handled as hazardous waste. Do not attempt to dispose of this chemical down the drain.[3]

- Personal Protective Equipment (PPE): Before handling the chemical for disposal, ensure you are wearing appropriate PPE, including:
  - Chemical-resistant gloves
  - Protective clothing
  - Eye protection (safety goggles or face shield)[2]
  - Use only in a well-ventilated area or under a chemical fume hood.[3]
- Waste Collection:
  - Collect surplus and non-recyclable N,N-dimethylallylamine in a designated, properly labeled hazardous waste container.

- The container must be kept tightly closed and stored in a cool, dry, and well-ventilated place.[\[2\]](#)[\[3\]](#)
- Ensure the waste container is compatible with flammable and corrosive materials.
- Labeling:
  - Clearly label the waste container with "Hazardous Waste," the full chemical name ("N,N-dimethylallylamine"), and the associated hazards (Flammable, Corrosive, Toxic).
- Storage:
  - Store the waste container in a designated satellite accumulation area.
  - Keep it away from heat, sparks, open flames, and incompatible materials such as strong oxidizing agents and acids.[\[1\]](#)[\[3\]](#)
  - The storage area should be a corrosives and flammables area.[\[3\]](#)
- Disposal:
  - Dispose of the contents and the container through an approved waste disposal plant.[\[3\]](#)
  - Contact a licensed professional waste disposal service to arrange for pickup and disposal of the material.

## Experimental Protocols Cited

No specific experimental protocols for the disposal of **Allylamine, 1,1-dimethyl-** were found. The disposal procedure is a standard operational guideline based on the hazardous properties of the chemical.

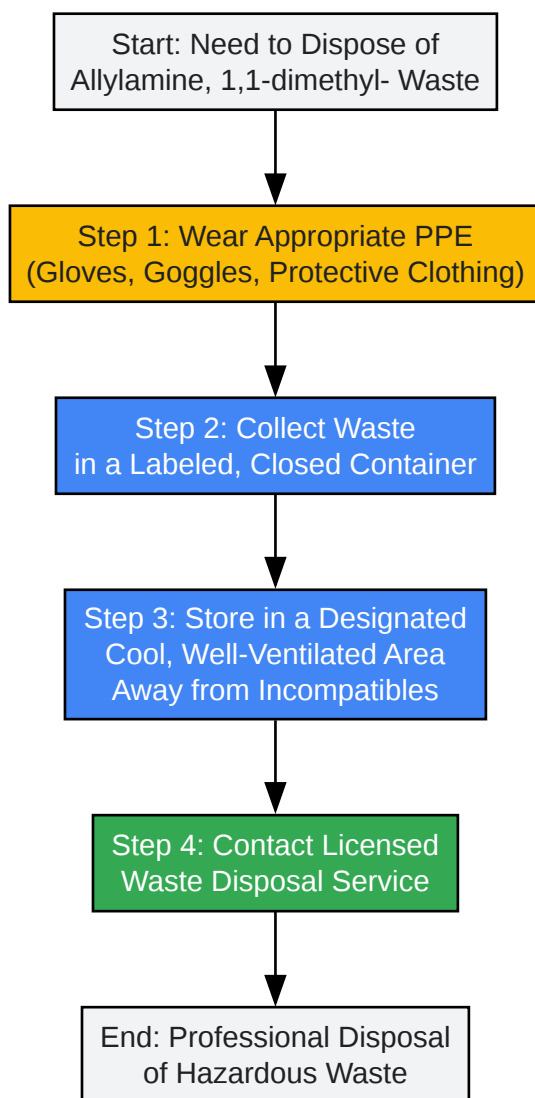
## Spill Management

In the event of a spill, follow these procedures:

- Immediate Action:
  - Remove all sources of ignition.[\[3\]](#)

- Evacuate personnel from the immediate area.
- Ensure adequate ventilation.
- Containment:
  - Prevent further leakage or spillage if it is safe to do so.
  - Do not allow the chemical to enter drains or surface water.[\[3\]](#)
- Clean-up:
  - Soak up the spill with an inert absorbent material (e.g., sand, silica gel, acid binder, universal binder, sawdust).[\[3\]](#)
  - Collect the absorbent material and the spilled chemical into a suitable, closed container for disposal as hazardous waste.[\[3\]](#)
  - Use spark-proof tools and explosion-proof equipment during cleanup.[\[3\]](#)
- Decontamination:
  - Wash the spill area thoroughly.

## Disposal Workflow Diagram



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Caption: Workflow for the proper disposal of substituted allylamine waste.

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